

The Role of Substance P(1-7) in Neurogenic Inflammation: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Substance P(1-7)

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Executive Summary

Neurogenic inflammation is a complex process orchestrated by the peripheral release of neuropeptides from sensory nerve endings, with Substance P (SP) being a principal mediator. SP, acting primarily through the neurokinin-1 receptor (NK1R), elicits the cardinal signs of inflammation: vasodilation and increased vascular permeability (plasma extravasation). However, the in-vivo processing of SP yields several metabolites, including the N-terminal fragment **Substance P(1-7)** [SP(1-7)]. This guide provides an in-depth examination of the role of SP(1-7), revealing its function not as a direct pro-inflammatory agent but as a nuanced modulator of SP's effects, often exhibiting anti-inflammatory and antinociceptive properties through mechanisms distinct from the classical tachykinin pathways.

The Canonical Pathway: Substance P-Mediated Neurogenic Inflammation

Neurogenic inflammation is initiated by the activation of nociceptive C-fibers, which release neuropeptides like Substance P and Calcitonin Gene-Related Peptide (CGRP) from their

peripheral terminals.[1][2] SP is the primary driver of plasma extravasation, a hallmark of this process.[3][4] It binds to the G-protein coupled NK1R on endothelial cells of postcapillary venules, triggering a signaling cascade that leads to the formation of endothelial gaps and subsequent leakage of plasma proteins into the surrounding tissue.[3][5] Concurrently, SP activates mast cells, often via the Mas-related G protein-coupled receptor X2 (MRGPRX2), causing degranulation and the release of histamine and other pro-inflammatory mediators that amplify the inflammatory response.[6][7][8]

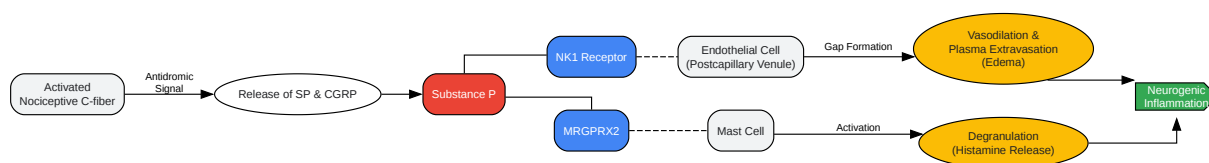


Figure 1: Substance P (SP) Signaling in Neurogenic Inflammation

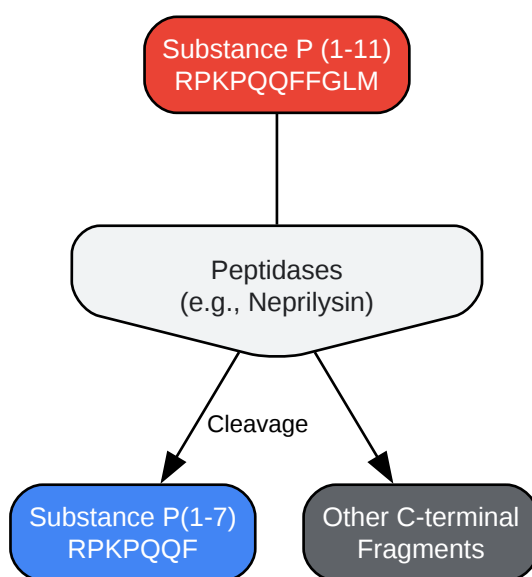


Figure 2: Metabolic Cleavage of Substance P

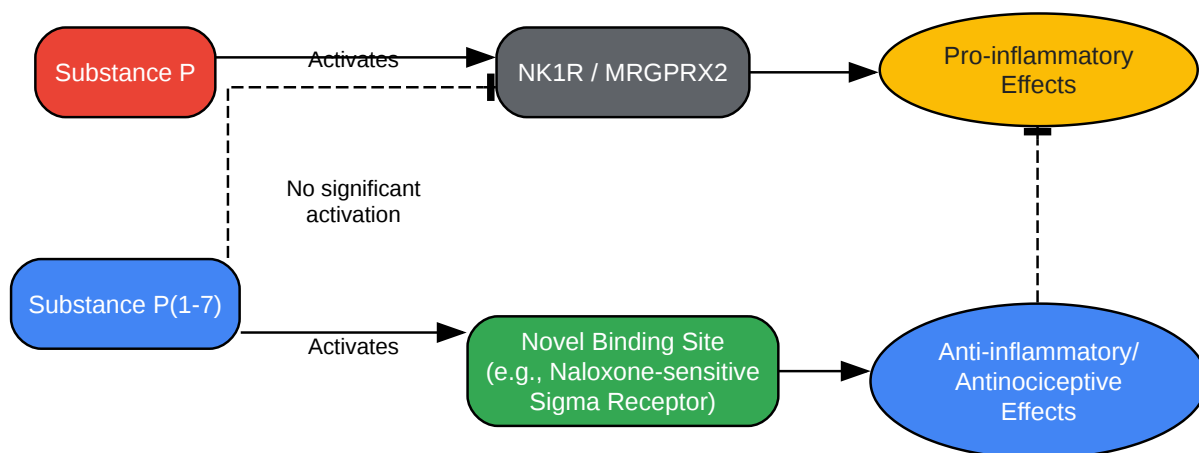


Figure 3: Proposed Modulatory Pathway of SP(1-7)

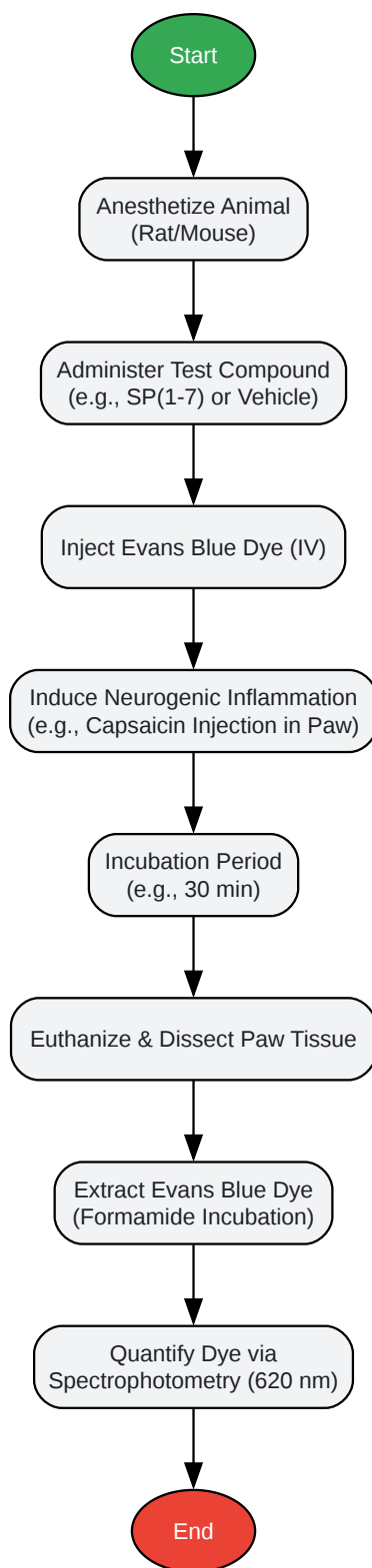


Figure 4: Workflow for In Vivo Plasma Extravasation Assay

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- To cite this document: BenchChem. [The Role of Substance P(1-7) in Neurogenic Inflammation: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616221/docs#the-role-of-substance-p-1-7-in-neurogenic-inflammation-a-technical-guide>]

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